

# Essential Safety and Logistics for Handling 4-tert-Butylstyrene

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## Compound of Interest

Compound Name: 4-tert-Butylstyrene

Cat. No.: B155148

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, procedural guidance for the safe handling, storage, and disposal of **4-tert-Butylstyrene**, a combustible liquid that can cause skin, eye, and respiratory irritation.<sup>[1][2]</sup> Adherence to these protocols is critical for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-tert-Butylstyrene** is classified as a hazardous chemical.<sup>[2]</sup> Understanding its primary hazards is the first step in safe handling.

Key Hazards:

- Combustible Liquid<sup>[2]</sup>
- Causes Skin Irritation<sup>[1][2]</sup>
- Causes Serious Eye Irritation<sup>[1][2]</sup>
- May Cause Respiratory Irritation<sup>[1]</sup>
- Harmful if Inhaled<sup>[2]</sup>

To mitigate these risks, the following personal protective equipment is mandatory when handling **4-tert-Butylstyrene**.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards.[2][3] A face shield may also be necessary for splash protection.[4]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Skin Protection	Wear appropriate chemical-resistant protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[2] Impervious clothing should be selected based on the concentration and amount of the substance being used.[3]	Prevents direct contact that can lead to skin irritation.[1][2]
Respiratory Protection	Use only in a well-ventilated area or outdoors.[2] If ventilation is inadequate, a NIOSH-approved respirator with a particle filter is recommended.[2] In case of spills or emergencies, a self-contained breathing apparatus (SCBA) may be required.[1][2]	Protects against inhalation of vapors, which can cause respiratory irritation and may be harmful.[1][2]

## Operational and Disposal Plans

Proper handling, storage, and disposal procedures are crucial for maintaining a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle **4-tert-Butylstyrene** in a well-ventilated area, such as a chemical fume hood, to minimize vapor inhalation.[2][3]
- Avoid Contact: Prevent contact with skin and eyes by wearing the appropriate PPE.[2][3] Wash hands and any exposed skin thoroughly after handling.[2]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[2] Take precautionary measures against static discharge.[2]
- Clothing: Remove and wash contaminated clothing before reuse.[5]

#### Storage Plan:

- Temperature: Keep refrigerated at 2-8°C.
- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Incompatibilities: Store away from acids and oxidizing agents.[2]

Disposal Plan: Chemical waste generators must adhere to local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[2]

- Classification: Determine if the discarded chemical is classified as hazardous waste.[2]
- Licensed Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[3] Contact a licensed professional waste disposal service to dispose of this material.[3]
- Containers: Dispose of the contents and container to an approved waste disposal plant.[6] Contaminated packaging should be disposed of as unused product.[3]
- Prohibition: Do not empty into drains or allow the product to enter surface water.[2][3]

## Quantitative Data Summary

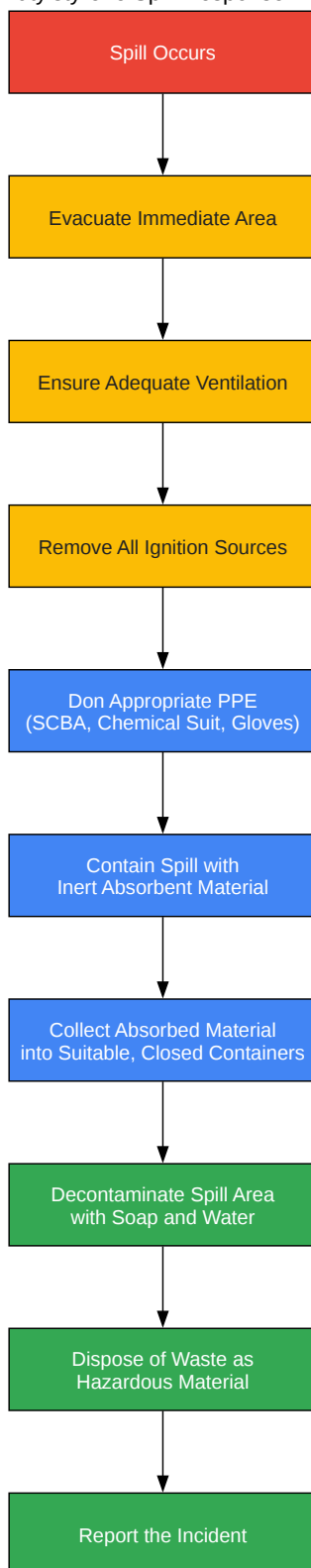
The following table summarizes key quantitative data for **4-tert-Butylstyrene**.

Property	Value	Source
Boiling Point	91-92 °C at 9 mmHg	
Density	0.875 g/mL at 25 °C	
Flash Point	81 °C (177.8 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.526	
Purity	>90.0% (GC)	[6]

## Emergency Spill Response Workflow

In the event of a spill, a clear and immediate response is critical to ensure safety and minimize environmental contamination. The following diagram outlines the logical workflow for handling a **4-tert-Butylstyrene** spill.

## 4-tert-Butylstyrene Spill Response Workflow



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Caption: Workflow for a **4-tert-Butylstyrene** spill response.

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